

Personal protective equipment for handling Nitromethaqualone

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Compound of Interest

Compound Name: Nitromethaqualone

Cat. No.: B1199884

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Essential Safety and Handling Guide for Nitromethaqualone

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **Nitromethaqualone**. The following procedural guidance is designed to ensure the safety of laboratory personnel and compliance with standard safety protocols when working with this potent and hazardous compound.

Hazard Identification and Quantitative Data

Nitromethaqualone is a potent sedative-hypnotic agent and an analogue of methaqualone.[1][2][3] A significant hazard associated with this compound is that its aromatic nitro group is metabolized to 2-methoxy-4-nitroaniline, a corresponding aniline that has been identified as a mutagen.[1][4][5] This mutagenic property was a primary reason for the cessation of its further development for therapeutic use.[1][5][6]

Physical and Chemical Properties

Property	Value
Chemical Name	3-(2-methoxy-4-nitrophenyl)-2-methyl-4(3H)-quinazolinone
CAS Number	340-52-3
Molecular Formula	C ₁₆ H ₁₃ N ₃ O ₄
Molecular Weight	311.29 g/mol [7]
Boiling Point	528°C at 760 mmHg
Flash Point	273.1°C

Toxicological Data

Endpoint	Observation
Mutagenicity	Metabolite is a known mutagen.[1][4][5]
Acute Toxicity	No official LD50 data is available. However, doses exceeding 300mg are considered dangerous for new users.[8] Overdose can lead to seizures, coma, or death.[8]
Occupational Exposure Limits	No specific Occupational Exposure Limits (OELs), such as PEL or TLV, have been established.[9][10]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Nitromethaqualone**, particularly its mutagenic properties, a stringent PPE protocol is mandatory.

PPE Category	Specification
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile) inspected before use.
Eye Protection	Tightly fitting safety goggles with side-shields.
Body Protection	Fire/flammable resistant and impervious lab coat or clothing.
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if symptoms of irritation occur. ^[9] Work should be conducted in a well-ventilated area, preferably a fume hood.

Operational Plan for Handling and Disposal

The following step-by-step procedures are to be followed to minimize exposure and ensure safe handling.

3.1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.
- **Storage:** Store the container in a tightly closed state in a cool, dry, and well-ventilated area.^[9] It should be stored separately from incompatible materials and foodstuff containers.^[9]

3.2. Handling and Experimental Protocols

- **Controlled Area:** All work with **Nitromethaqualone** must be conducted in a designated and clearly marked area, such as a chemical fume hood, to minimize exposure.
- **Weighing:** When weighing the solid compound, use a powder weighing cabinet or a similar containment device to prevent the generation of dust.

- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Spill Prevention:** Use secondary containment (e.g., a tray) for all experimental setups.
- **Decontamination:** All surfaces and equipment that come into contact with **Nitromethaqualone** must be decontaminated. A suitable solvent, followed by soap and water, can be used. All decontamination materials should be treated as hazardous waste.

3.3. Emergency Procedures

Emergency	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes.
Inhalation	Move to fresh air immediately. If breathing is difficult, administer oxygen.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill using an absorbent material. Do not use combustible materials like paper towels for large spills. ^[11] Collect all contaminated materials into a sealed container for disposal as hazardous waste.

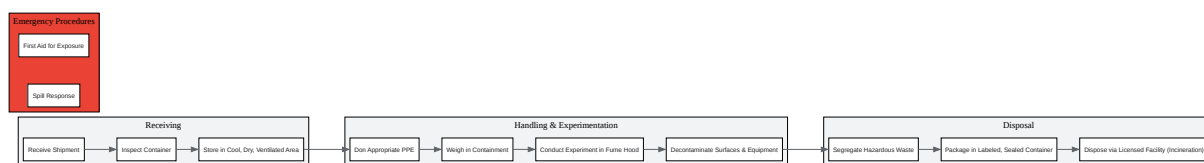
3.4. Disposal Plan

- **Waste Segregation:** All waste contaminated with **Nitromethaqualone**, including disposable PPE, absorbent materials, and empty containers, must be segregated as hazardous waste. Do not mix with non-halogenated waste.^[11]

- **Waste Containers:** Use clearly labeled, sealed, and compatible containers for hazardous waste.
- **Disposal Method:** The primary recommended method of disposal is through a licensed chemical destruction facility via controlled incineration with flue gas scrubbing.[9] Landfilling of contaminated materials should only be done in an approved hazardous waste landfill.

Workflow Visualization

The following diagram illustrates the safe handling workflow for **Nitromethaqualone**, from receipt to disposal.



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Caption: Safe handling workflow for **Nitromethaqualone**.

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